

### Chemical Identity and Properties of Methyl Tridecanoate

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#### Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

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**Methyl tridecanoate**, also known as methyl tridecylate, is a saturated fatty acid methyl ester (FAME) with the chemical formula  $C_{14}H_{28}O_2$  and a molecular weight of **228.38 g/mol** [1]. Its Chemical Abstracts Service (CAS) registry number is **1731-88-0** [1]. The compound's structure can be represented by the canonical SMILES notation: CCCCCCCCCCCCC(OC)=O [1].

#### Key Chemical and Physical Properties:

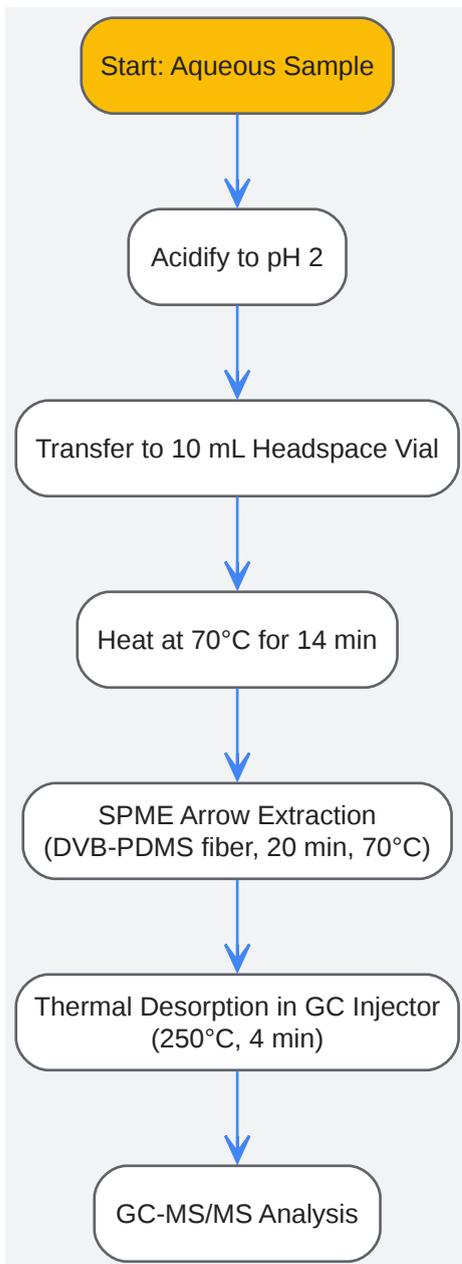
- **Solubility:** It is readily soluble in organic solvents such as DMSO ( $\geq 21$  mg/mL) and ethanol ( $\geq 15.6$  mg/mL with ultrasonic treatment), but is insoluble in water [1].
- **Storage:** For long-term stability, it is recommended to store **methyl tridecanoate** at **-20°C** [1].

## GC-MS/MS Analysis Methodology and Parameters

A recent, optimized method for analyzing **methyl tridecanoate** and other FAMEs uses **headspace solid-phase microextraction (SPME) Arrow** coupled with **gas chromatography-tandem mass spectrometry (GC-MS/MS)** [2]. This technique is valued for its sensitivity and minimal solvent use, aligning with green chemistry principles [2].

## Sample Preparation and SPME Arrow Extraction

The following workflow outlines the sample preparation and automated SPME Arrow extraction process:



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Diagram 1: Workflow for the automated SPME Arrow extraction of **methyl tridecanoate** from aqueous samples [2].

#### Key Optimized Extraction Parameters:

- **SPME Arrow Fiber:** Divinylbenzene/Polydimethylsiloxane (DVB-PDMS) [2].
- **Sample pH:** Adjusted to **pH 2** with sulfuric acid [2].
- **Extraction Time and Temperature:** **20 minutes** at **70°C** in the headspace [2].
- **Sample Volume:** 10 mL of aqueous sample in a 20 mL vial (1:1 headspace-to-liquid ratio) [2].

## GC-MS/MS Instrumental Configuration

The separation and detection are critical for accurate identification and quantification. The optimized instrumental parameters are summarized below [2].

**Table 1: GC-MS/MS Instrumental Parameters for FAME Analysis**

Parameter	Specification
GC Column	Zebtron ZB-FAME (30 m × 0.25 mm × 0.20 μm)
Carrier Gas & Flow	Helium, 1.8 mL/min
Oven Program	40°C (hold 5 min) → 6°C/min → 210°C
Injector Temperature	250°C
Injection Mode	Splitless (with SPME Arrow liner)
Desorption Time	4 min
MS/Ion Source Temp	180°C
Ionization Mode	Electron Impact (EI) at 70 eV
Data Acquisition	Multiple Reaction Monitoring (MRM)

## Analytical Performance Data

The developed method demonstrates high sensitivity for the analysis of FAMEs, including **methyl tridecanoate** [2].

**Table 2: Analytical Performance of the SPME Arrow GC-MS/MS Method**

Performance Metric	Value for Methyl Tridecanoate	Overall Method Performance (for 24 FAMES)
Method Detection Limit (MDL)	Specific value not given	Range: 9 – 437 ng L <sup>-1</sup>
Key Advantage	High selectivity and reduced matrix effects	
Total Runtime	44 minutes per sample	

## Applications in Scientific Research

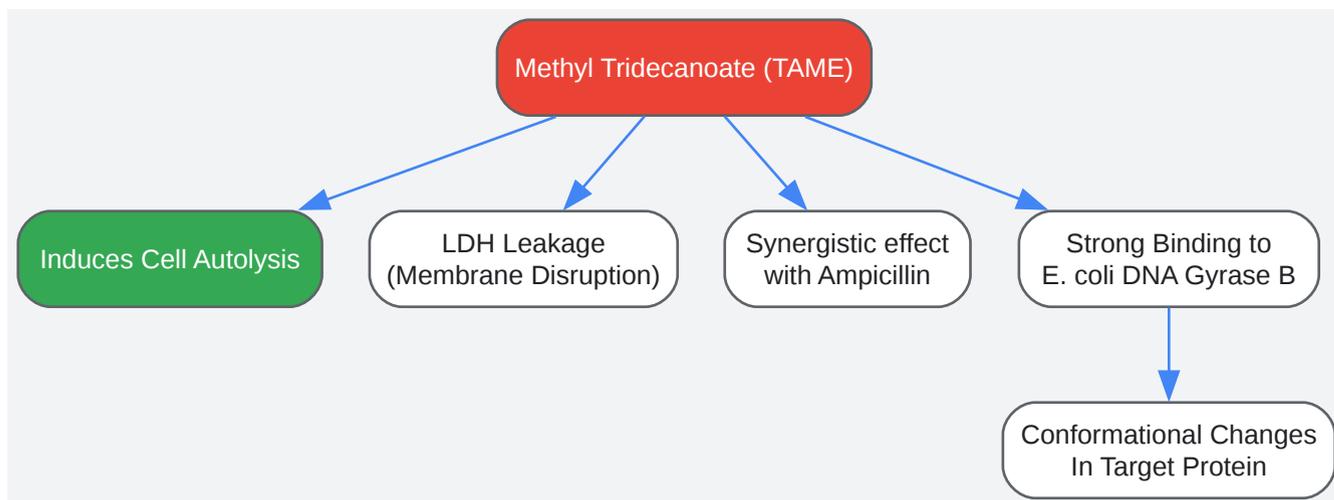
**Methyl tridecanoate** is significant in various scientific fields, and its precise analysis is crucial for several applications.

### Analysis in Complex Matrices

The SPME Arrow-GC-MS/MS method is particularly effective for analyzing FAMES in complex samples like the aqueous phase of bioreactors. **Headspace sampling** minimizes matrix interference, making it suitable for monitoring lipid metabolism and biodiesel production processes [2].

### Pharmaceutical and Biological Activity

Research has identified **methyl tridecanoate** (referred to as Tridecanoic Acid Methyl Ester or TAME) as a bioactive compound. The diagram below illustrates its characterized anti-enteric mechanism of action.



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Diagram 2: Characterized anti-bacterial mechanisms of action of **methyl tridecanoate (TAME)** against enteric pathogens [3].

Studies show **methyl tridecanoate** has significant efficacy against enteropathogenic bacteria including *E. coli* and *Salmonella enterica*. It disrupts cellular morphology, causes extracellular leakage, and exhibits synergistic activity with antibiotics like ampicillin. In silico studies confirm a strong binding affinity to microbial DNA Gyrase B [3].

## Distinction from Derivatization Analytes

A critical consideration in GC-MS analysis is that **methyl tridecanoate can be either a native compound or an artifact of derivatization**. It is essential to analyze samples for naturally occurring FAMES **prior to any derivatization procedure** to avoid misidentification [2].

## References

1. Methyl tridecanoate [apexbt.com]
2. Optimization and automation of rapid and selective ... [pmc.ncbi.nlm.nih.gov]
3. Anti-enteric efficacy and mode of action of tridecanoic acid ... [pmc.ncbi.nlm.nih.gov]

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